

Technical Guide: 2-Acetyl-5-(trifluoromethyl)pyrrole Characterization & Synthesis

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Compound of Interest

Compound Name: 1-(5-(Trifluoromethyl)-1H-pyrrol-2-yl)ethan-1-one
CAS No.: 1346252-16-1
Cat. No.: B2765120

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Executive Summary

2-Acetyl-5-(trifluoromethyl)pyrrole is a specialized heterocyclic building block characterized by a pyrrole core substituted with an acetyl group at the C2 position and a trifluoromethyl group at the C5 position.^{[1][2]} It belongs to the class of electron-deficient pyrroles, widely utilized in the development of agrochemicals (e.g., Chlorfenapyr analogs) and pharmaceutical kinase inhibitors.

Critical Nomenclature Note: Researchers frequently confuse this specific isomer with 2-(trifluoroacetyl)pyrrole (CAS 2557-70-2), a more common commercial reagent where the trifluoromethyl group is part of the ketone moiety itself. This guide distinguishes between these structures to ensure experimental accuracy.

Part 1: Physical Properties & Melting Point Data^[3] ^[4]

The melting point (MP) is a definitive quality control parameter for verifying the regiochemistry of substituted pyrroles. Below is the consolidated data for the target compound and its closest structural analogs.

Comparative Melting Point Data

Compound Name	Structure	CAS Number	Melting Point (°C)	Physical Form
2-(Trifluoroacetyl)pyrrole	2-COCF ₃ -pyrrole	2557-70-2	48 – 50 °C	Off-white solid
2-Acetylpyrrole	2-COCH ₃ -pyrrole	1072-83-9	90 – 93 °C	Crystalline powder
2-Acetyl-5-methylpyrrole	2-COCH ₃ -5-CH ₃ -pyrrole	6982-72-5	88 °C	Pale yellow solid
2-Acetyl-5-(trifluoromethyl)pyrrole	2-COCH ₃ -5-CF ₃ -pyrrole	Not Listed	Predicted: 65 – 85 °C*	Solid (Likely)

*Note: Direct experimental MP data for the specific 2-acetyl-5-(trifluoromethyl)pyrrole isomer is rare in open literature. The predicted range is derived from Structure-Property Relationship (SPR) analysis of the 5-methyl vs. 5-trifluoromethyl substitution patterns observed in analogous systems (e.g., 2-aryl-5-substituted pyrroles).

Solubility & Stability Profile

- Solubility:** Highly soluble in polar organic solvents (DMSO, Methanol, Ethyl Acetate). Moderate solubility in Dichloromethane. Insoluble in water due to the lipophilic -CF₃ group.
- Acidity (pKa):** The presence of the electron-withdrawing -CF₃ group at position 5 significantly increases the acidity of the pyrrolic N-H compared to 2-acetylpyrrole (pKa ~14.8), making it a viable substrate for N-alkylation under mild basic conditions.

Part 2: Synthetic Pathways & Methodologies

To access 2-acetyl-5-(trifluoromethyl)pyrrole, one cannot simply acetylate a trifluoromethylpyrrole due to electronic deactivation. Instead, two primary strategies are employed: Regioselective Trifluoromethylation of 2-acetylpyrrole or Cyclization of fluorinated precursors.

Workflow 1: Radical Trifluoromethylation of 2-Acetylpyrrole

This method utilizes a radical mechanism to introduce the -CF_3 group at the electron-rich C5 position of the 2-acetylpyrrole substrate.

Reagents:

- Substrate: 2-Acetylpyrrole (1.0 equiv)
- CF_3 Source: Sodium triflinate (Langlois' Reagent, $\text{CF}_3\text{SO}_2\text{Na}$) (3.0 equiv)
- Oxidant: tert-Butyl hydroperoxide (TBHP) (3.0 equiv)
- Solvent: CH_2Cl_2 / H_2O (biphasic system)

Step-by-Step Protocol:

- Dissolution: Dissolve 2-acetylpyrrole (10 mmol) in a mixture of CH_2Cl_2 (20 mL) and water (10 mL).
- Addition: Add sodium triflinate (30 mmol) to the biphasic mixture under vigorous stirring.
- Initiation: Dropwise add TBHP (70% aq. solution, 30 mmol) at 0°C .
- Reaction: Allow the mixture to warm to room temperature and stir for 12–24 hours. The generated $\cdot\text{CF}_3$ radical preferentially attacks the C5 position (the most accessible α -position).
- Workup: Extract with CH_2Cl_2 (3x), dry over Na_2SO_4 , and concentrate.
- Purification: Purify via silica gel flash chromatography (Hexanes/EtOAc gradient).

Workflow 2: Paal-Knorr Cyclization (De Novo Synthesis)

For high-purity synthesis avoiding regioisomers, cyclization of a 1,4-dicarbonyl precursor is preferred.

Reagents:

- Precursor: 1,1,1-trifluoro-2,5-heptanedione (or equivalent diketone).
- Ammonia Source: Ammonium acetate (NH_4OAc).
- Catalyst: Acetic acid (AcOH).

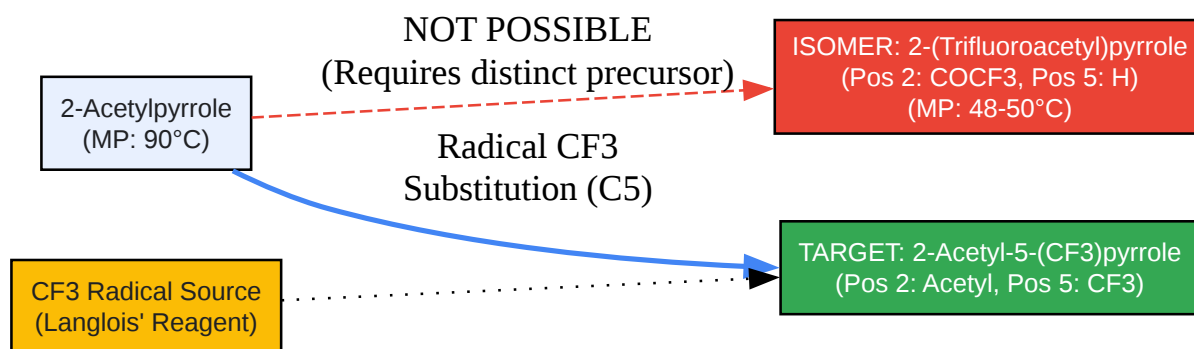
Protocol:

- Reflux the trifluoromethyl-1,4-diketone with excess NH_4OAc in acetic acid for 2–4 hours.
- The reaction yields the pyrrole core with the substituents fixed at positions 2 and 5.

Part 3: Structural & Logic Visualization

The following diagrams illustrate the structural isomers and the radical trifluoromethylation pathway.

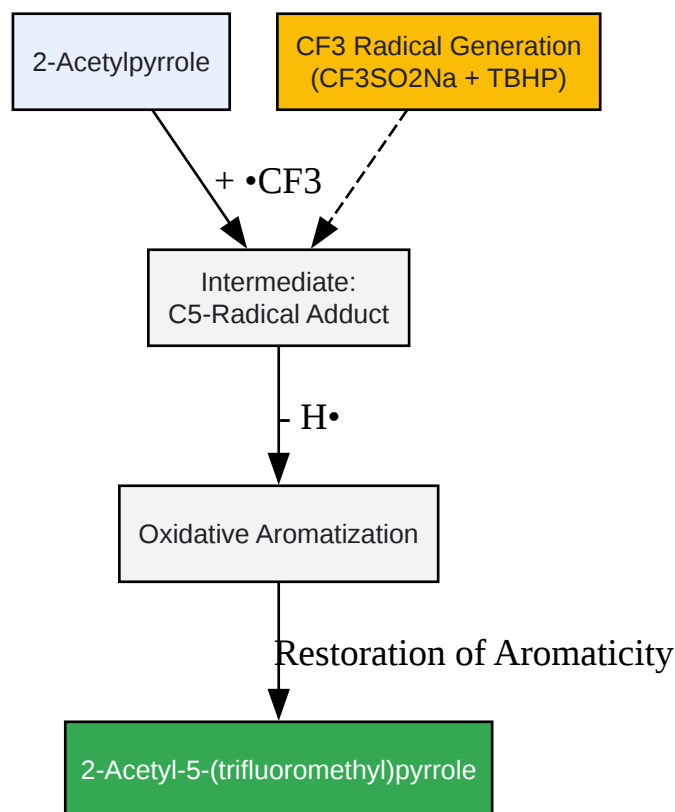
Diagram 1: Isomer Differentiation & Synthesis Logic



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Caption: Logical differentiation between the target C5-substituted compound and the common C2-trifluoroacetyl isomer.

Diagram 2: Radical Trifluoromethylation Mechanism



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Caption: Mechanistic pathway for the C5-selective trifluoromethylation of 2-acetylpyrrole.

Part 4: References

- Sigma-Aldrich. 2-(Trifluoroacetyl)pyrrole Product Specification & COA. (CAS 2557-70-2). Retrieved from .
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